

9H-Xanthene-9-methanol CAS number and molecular weight

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Compound of Interest

Compound Name: **9H-Xanthene-9-methanol**

Cat. No.: **B1351255**

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An In-depth Technical Guide to 9H-Xanthene-9-methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **9H-Xanthene-9-methanol**, a heterocyclic organic compound. The document details its chemical properties, a detailed experimental protocol for its synthesis, and a review of the known biological activities of the broader class of xanthene derivatives, providing context for its potential applications in drug discovery and development.

Core Molecular Data

9H-Xanthene-9-methanol is a derivative of xanthene, a tricyclic compound containing a central pyran ring flanked by two benzene rings. The presence of the hydroxyl group at the 9-position makes it a key intermediate for further chemical modifications.

Property	Value	Source
CAS Number	5490-92-6	[1]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1]
Molecular Weight	212.24 g/mol	[1]
IUPAC Name	(9H-Xanthen-9-yl)methanol	[1]
Synonyms	9-(Hydroxymethyl)xanthene	[1]

Experimental Protocols

The most common and direct method for the synthesis of **9H-Xanthene-9-methanol** is the reduction of the corresponding ketone, 9H-xanthen-9-one. The following protocol is a representative procedure based on the reduction of similar ketone structures using sodium borohydride.

Synthesis of **9H-Xanthene-9-methanol** via Reduction of 9H-Xanthen-9-one

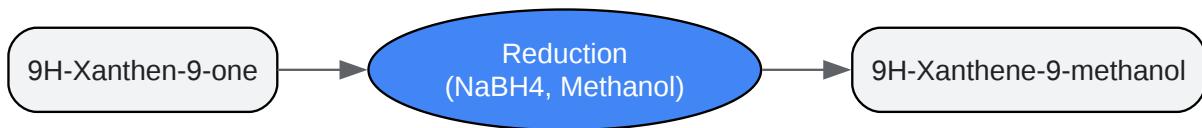
Materials:

- 9H-Xanthen-9-one
- Methanol (reagent grade)
- Sodium borohydride (NaBH₄)
- Deionized water
- Diethyl ether or Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Hydrochloric acid (1 M, for quenching)
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Magnetic stirrer and heating mantle

- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 9H-xanthen-9-one in methanol.
- Reduction: Cool the solution in an ice bath. Slowly add sodium borohydride to the stirred solution in small portions. The molar ratio of sodium borohydride to the ketone can be optimized, but a common starting point is a 2 to 4-fold molar excess of the hydride.
- Reaction Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC). The reaction is typically complete when the starting ketone spot is no longer visible.
- Quenching: Once the reaction is complete, carefully quench the reaction by the slow, dropwise addition of 1 M hydrochloric acid until the effervescence ceases.
- Workup: Remove the methanol from the reaction mixture using a rotary evaporator. Add deionized water to the residue and transfer the mixture to a separatory funnel.
- Extraction: Extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic extracts.
- Drying and Evaporation: Dry the combined organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to obtain the crude **9H-Xanthene-9-methanol**.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent or by column chromatography on silica gel.



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A generalized workflow for the synthesis of **9H-Xanthene-9-methanol**.

Biological Activities and Signaling Pathways of Xanthene Derivatives

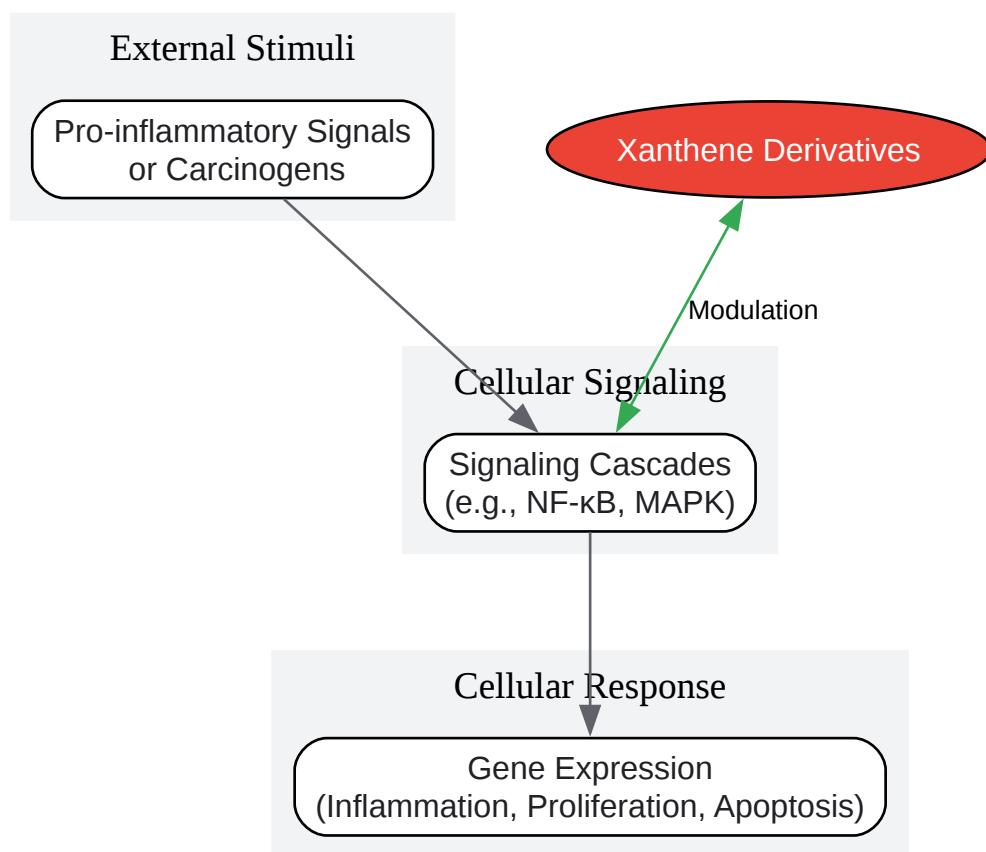
While specific studies on the signaling pathways modulated by **9H-Xanthene-9-methanol** are limited, the broader class of xanthene derivatives has been extensively studied and shown to possess a wide range of biological activities. These activities provide a basis for the potential therapeutic applications of **9H-Xanthene-9-methanol** and its derivatives.

General Biological Activities:

- Antimicrobial Activity: Xanthene derivatives have demonstrated efficacy against various bacterial and fungal strains.[2][3][4]
- Anticancer Activity: Many xanthene-based compounds exhibit cytotoxic effects against various cancer cell lines.[5][6] Their mechanisms of action often involve the induction of apoptosis and inhibition of cell proliferation.
- Anti-inflammatory Properties: Several xanthene derivatives have been shown to possess anti-inflammatory effects, potentially through the inhibition of inflammatory mediators.[6][7][8]
- Neuroprotective Effects: Certain xanthene derivatives have shown promise in models of neurodegenerative diseases, suggesting a potential for neuroprotection.[9][10]

Potential Signaling Pathway Interactions:

Based on the activities of related xanthene compounds, **9H-Xanthene-9-methanol** could potentially interact with various cellular signaling pathways. For instance, the anti-inflammatory effects of some natural xanthenes have been linked to the modulation of pathways involving NF-κB and STAT3.[11] The anticancer properties of other derivatives may be due to their impact on apoptotic signaling cascades.



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A conceptual diagram of potential xanthene derivative interactions with signaling pathways.

Applications in Drug Development and Proteomics

9H-Xanthene-9-methanol serves as a valuable scaffold in medicinal chemistry for the synthesis of novel bioactive molecules. Its utility as a protecting group for amines and other nucleophiles is also well-documented. In the field of proteomics, while direct applications are not extensively reported, its derivatives could potentially be developed as chemical probes to study protein-protein interactions or to identify novel drug targets.

Conclusion

9H-Xanthene-9-methanol is a versatile chemical entity with a straightforward synthetic route. While its specific biological mechanisms are yet to be fully elucidated, the diverse and potent activities of the broader xanthene class of compounds highlight its potential as a valuable building block for the development of new therapeutic agents. Further research into the specific

cellular targets and signaling pathways modulated by **9H-Xanthene-9-methanol** is warranted to fully realize its therapeutic potential.

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